

Monomethyl Maleate: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *Monomethyl maleate*

Cat. No.: *B041745*

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of every chemical is paramount. This in-depth technical guide provides a comprehensive overview of the safety data for **monomethyl maleate**, including its physical and chemical properties, toxicological profile, and essential handling procedures.

Chemical and Physical Properties

Monomethyl maleate, also known as methyl hydrogen maleate, is an organic compound with the chemical formula C5H6O4.^[1] It is the monoester of maleic acid and methanol. The following table summarizes its key physical and chemical properties.

Property	Value	Source(s)
Molecular Weight	130.10 g/mol	[2]
Appearance	Colorless to light yellow/orange clear liquid or solid	[1]
Melting Point	93 °C (decomposes)	[1]
Boiling Point	250.0 ± 23.0 °C (Predicted)	[1]
Density	1.26 g/cm³	[1]
Solubility	Soluble in water (estimated at 3.685e+04 mg/L @ 25 °C). Soluble in organic solvents like ethanol and ether, with limited solubility in water.	[3]
CAS Number	3052-50-4	[3]
EC Number	221-271-3	[4]

Toxicological Data and Hazard Identification

While specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **monomethyl maleate** are not readily available in the public domain, the primary hazards identified are skin and eye irritation.[\[5\]](#)[\[6\]](#) An evaluation of short-chain maleic acid esters by the Australian government suggests that monoesters are expected to be corrosive to skin and cause serious eye damage based on data from analogous substances like butyl hydrogen maleate and their shared physicochemical properties.[\[5\]](#)

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The following table outlines the GHS classification for **monomethyl maleate** based on aggregated data from multiple sources.[\[2\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation

Experimental Protocols

The GHS classifications for skin and eye irritation are typically determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). While specific study reports for **monomethyl maleate** are not publicly available, the following sections describe the general methodologies employed in such assessments.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline outlines the procedure for assessing the potential of a substance to cause skin irritation or corrosion.^[7]

Methodology:

- Animal Model: The albino rabbit is the preferred species for this test.
- Test Substance Application: A small area of the animal's skin (approximately 6 cm²) is clipped free of fur. 0.5 mL of the liquid test substance is applied to a gauze patch, which is then secured to the prepared skin area with a semi-occlusive dressing.
- Exposure Duration: The exposure period is typically 4 hours.
- Observation: After the exposure period, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours after removal).
- Scoring: The severity of the skin reactions is scored according to a standardized grading system.

- Classification: The substance is classified as an irritant if the observed effects meet specific criteria outlined in the GHS.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

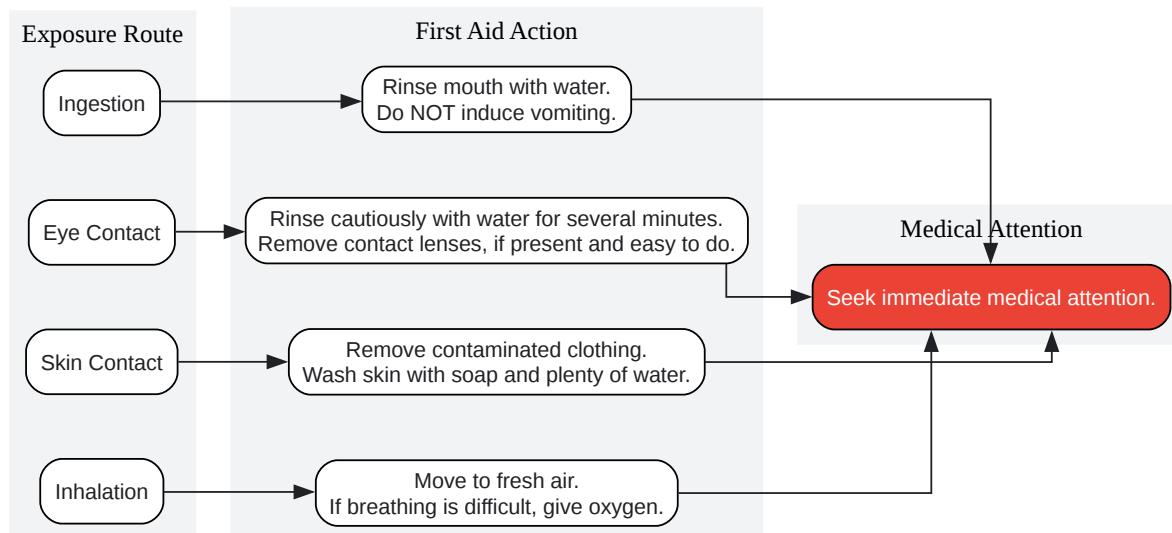
This guideline provides a method for determining the potential of a substance to cause eye irritation or damage.^[8]

Methodology:

- Animal Model: The albino rabbit is the recommended animal model.
- Test Substance Instillation: A single dose of the test substance (typically 0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- Observation: The eyes are examined for signs of corneal opacity, iris lesions, and conjunctival redness and swelling at specific time points (e.g., 1, 24, 48, and 72 hours after instillation).
- Scoring: The observed ocular lesions are scored using a standardized system.
- Classification: The substance is classified based on the severity and reversibility of the observed eye damage according to GHS criteria.

First Aid Measures

In the event of exposure to **monomethyl maleate**, the following first aid procedures should be followed promptly.



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Caption: First aid procedures for different exposure routes.

Handling and Storage

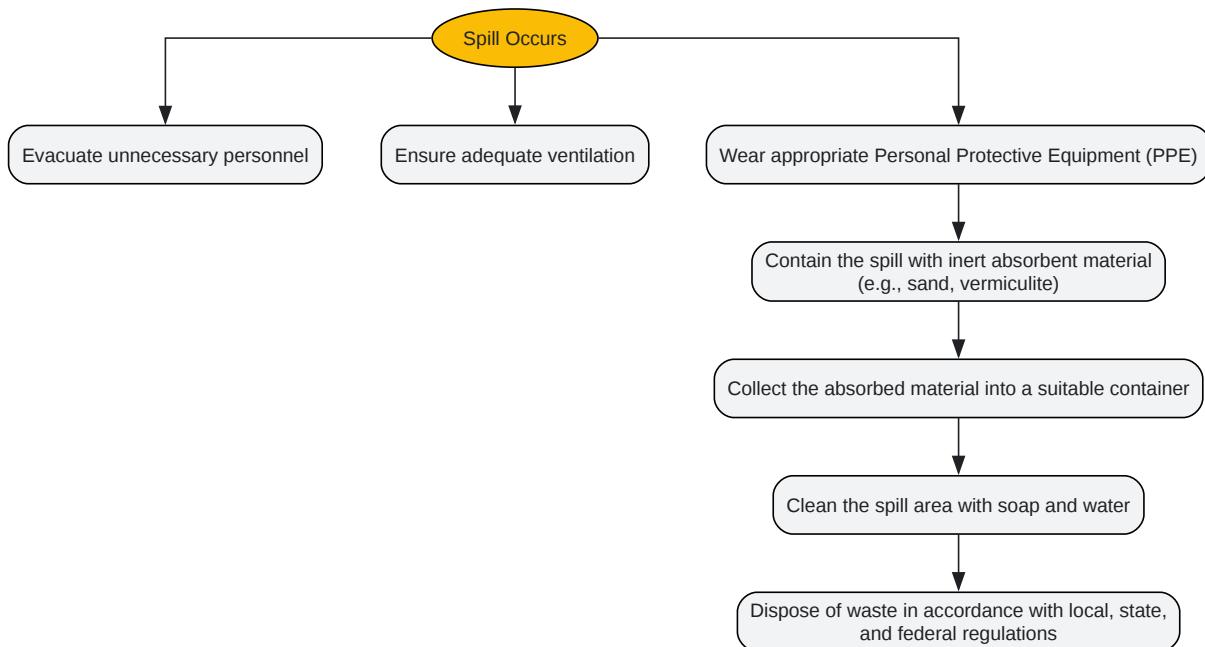
Proper handling and storage procedures are crucial to minimize the risk of exposure to **monomethyl maleate**.

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear compatible chemical-resistant gloves.
 - Skin and Body Protection: Wear a lab coat or other protective clothing.

- Hygiene: Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container.

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.



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Caption: Workflow for responding to a **monomethyl maleate** spill.

Disposal Considerations

Dispose of **monomethyl maleate** and any contaminated materials in accordance with all applicable local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Conclusion

Monomethyl maleate is a chemical that requires careful handling due to its potential to cause skin and eye irritation. While comprehensive toxicological data is limited, the available information indicates that appropriate personal protective equipment and engineering controls should be used to minimize exposure. By adhering to the safety guidelines outlined in this document, researchers can work with **monomethyl maleate** in a safe and responsible manner.

Disclaimer: This document is intended for informational purposes only and does not constitute a legal or professional safety opinion. It is the responsibility of the user to ensure that all safety precautions are followed in accordance with the specific guidelines and regulations of their institution and jurisdiction. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before handling any chemical.

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